

Nikethamide (Standard) CAS number and molecular weight

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Compound of Interest

Compound Name: Nikethamide (Standard)

Cat. No.: B1678874

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Nikethamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nikethamide (N,N-Diethylnicotinamide) is a central nervous system (CNS) stimulant with a primary application as a respiratory stimulant. This technical guide provides a comprehensive overview of its fundamental properties, mechanism of action, relevant experimental protocols, and key quantitative data. Its primary mode of action is the stimulation of the medullary respiratory centers in the brainstem, leading to an increased rate and depth of respiration. Evidence also points to the modulation of peripheral chemoreceptors and interaction with the GABA A receptor as contributing to its pharmacological effects. While historically used for respiratory depression, its clinical application has diminished with the advent of safer alternatives. This document aims to serve as a detailed resource for professionals engaged in pharmacological research and drug development.

Core Properties of Nikethamide

Nikethamide is a synthetic pyridinecarboxamide derivative of nicotinic acid.

Property	Value	Reference
CAS Number	59-26-7	
Molecular Weight	178.23 g/mol	
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	
Synonyms	N,N-Diethylnicotinamide, Coramine	

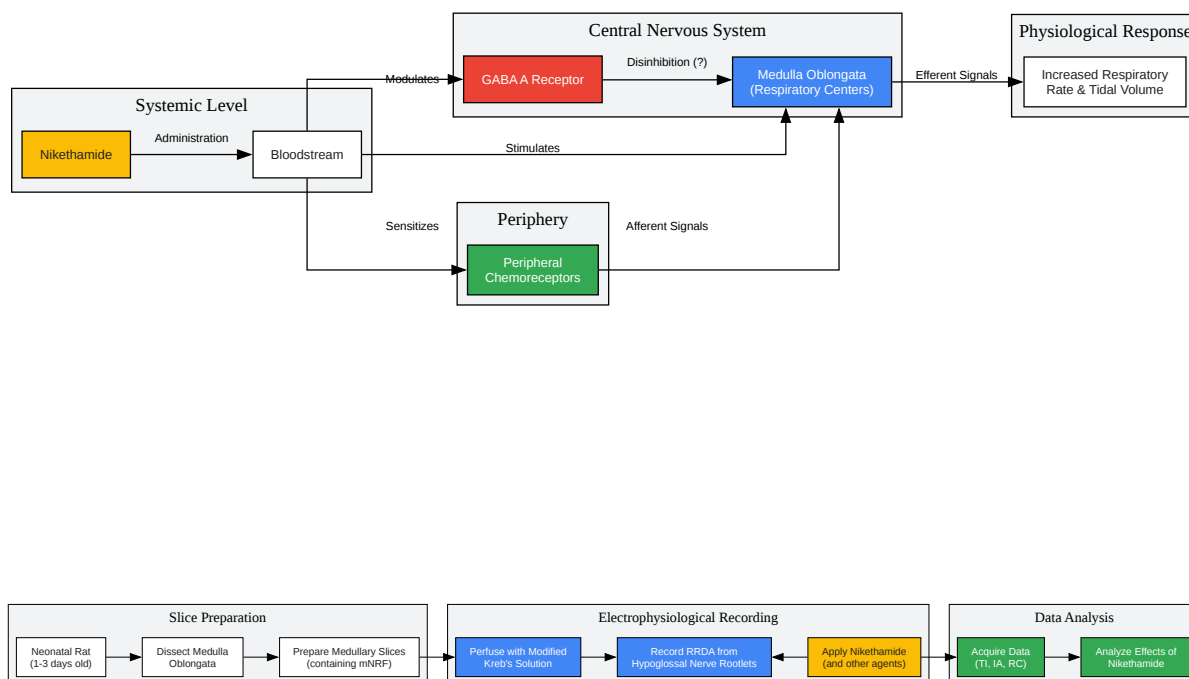
Mechanism of Action

Nikethamide's primary effect is the stimulation of the respiratory centers located in the medulla oblongata, a part of the brainstem that controls vital autonomic functions. This stimulation results in an increased respiratory rate and tidal volume. The precise molecular mechanism is not fully elucidated, but it is understood to involve the following:

- **Enhanced Chemoreceptor Sensitivity:** Nikethamide is thought to increase the sensitivity of peripheral chemoreceptors (in the carotid and aortic bodies) to changes in blood carbon dioxide and oxygen levels. Activation of these chemoreceptors sends afferent signals to the medullary respiratory centers, augmenting the respiratory drive.
- **GABA A Receptor Modulation:** Studies have indicated that the respiratory enhancement induced by Nikethamide is partially mediated by the GABA A receptor. This suggests an interaction with the primary inhibitory neurotransmitter system in the CNS.

Signaling Pathway

The following diagram illustrates the proposed mechanism of action for Nikethamide.



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